

# Proper Disposal of Urolithin M6: A Guide for Laboratory Professionals

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *urolithin M6*

Cat. No.: *B1459250*

[Get Quote](#)

For Immediate Reference: **Urolithin M6** should be treated as a potentially hazardous chemical. The primary step for its disposal is to consult the Safety Data Sheet (SDS) provided by the supplier. In the absence of a specific SDS for **Urolithin M6**, this compound should be handled and disposed of as hazardous chemical waste in accordance with institutional and local regulations. This typically involves collection in a designated, properly labeled, sealed container for pickup by a certified hazardous waste management service.

This guide provides essential safety and logistical information for the proper disposal of **Urolithin M6**, a gut microbial metabolite of ellagitannins used in research. Adherence to these procedures is critical for ensuring laboratory safety and environmental protection.

## Step-by-Step Disposal Protocol for Urolithin M6

Researchers, scientists, and drug development professionals handling **Urolithin M6** must follow a systematic approach to its disposal. The following steps outline the recommended procedure:

- **Consult the Safety Data Sheet (SDS):** The SDS is the most critical document for safety and disposal information. It is imperative to obtain the SDS for **Urolithin M6** from the chemical supplier. This document will provide specific details on physical and chemical properties, hazards, handling and storage, and disposal considerations.
- **Personal Protective Equipment (PPE):** Before handling **Urolithin M6** for disposal, ensure appropriate PPE is worn. This includes, but is not limited to, safety goggles, chemical-

resistant gloves, and a lab coat.

- Waste Collection:
  - Solid Waste: Collect pure **Urolithin M6** powder, contaminated lab materials (e.g., weigh boats, contaminated gloves, wipes), in a clearly labeled, sealable hazardous waste container.
  - Liquid Waste: Solutions containing **Urolithin M6** should be collected in a separate, compatible, and clearly labeled hazardous waste container. Avoid mixing with other incompatible chemical wastes.
- Labeling: The hazardous waste container must be labeled with the words "Hazardous Waste," the full chemical name "**Urolithin M6**," the concentration (if in solution), and the date of accumulation. Follow your institution's specific labeling requirements.
- Storage: Store the sealed hazardous waste container in a designated satellite accumulation area within the laboratory. This area should be secure and away from general laboratory traffic.
- Waste Pickup: Arrange for the collection of the hazardous waste container by your institution's Environmental Health and Safety (EHS) department or a certified hazardous waste disposal company. Do not dispose of **Urolithin M6** down the drain or in regular trash.

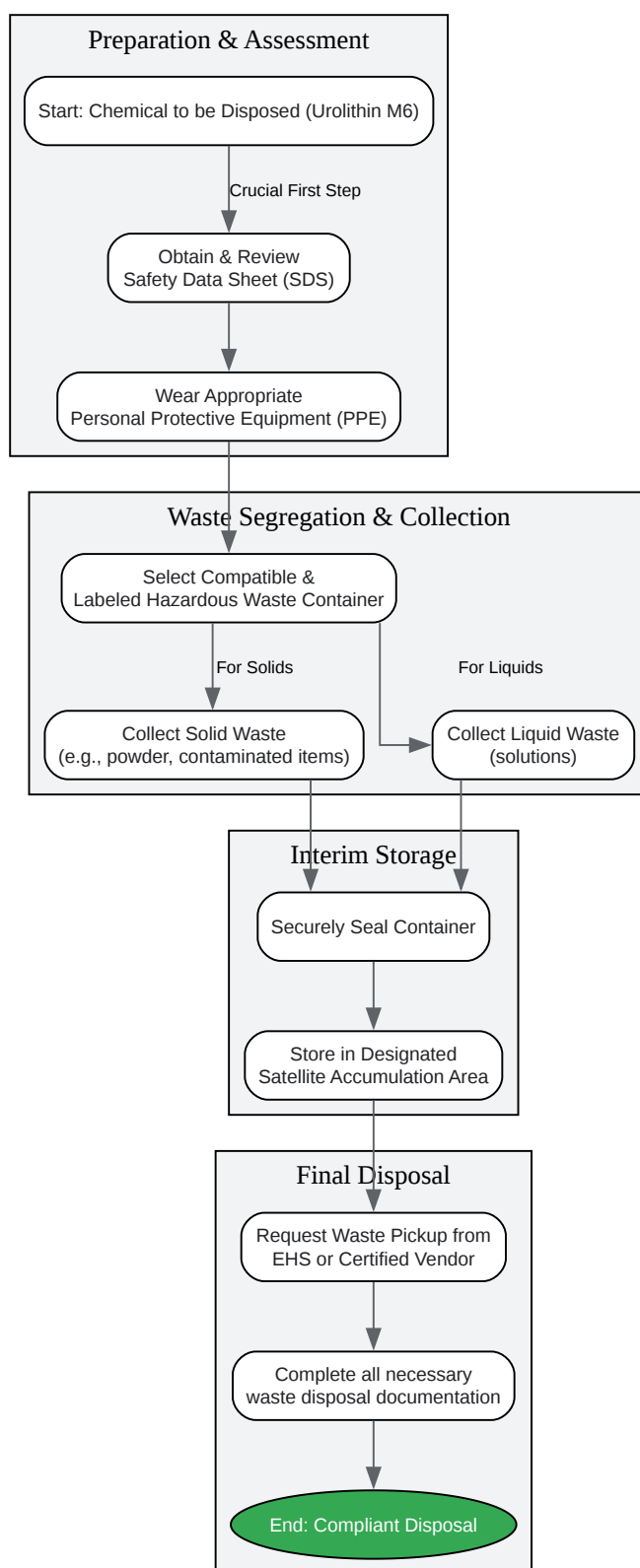
## Key Safety and Disposal Information

The following table summarizes crucial safety and disposal information, using the related compound Urolithin A as a reference. This information should be confirmed and supplemented with the specific SDS for **Urolithin M6**.

Parameter	Information (Based on Urolithin A SDS)	Urolithin M6 Specifics
Hazard Classification	May cause skin, eye, and respiratory irritation. Harmful if swallowed.[1]	To be confirmed with Urolithin M6 SDS. Assume similar hazards.
Personal Protective Equipment (PPE)	Safety goggles, chemical-resistant gloves, lab coat.[1][2]	To be confirmed with Urolithin M6 SDS.
Handling	Avoid contact with skin and eyes. Avoid formation of dust and aerosols. Use in a well-ventilated area or fume hood. [3]	To be confirmed with Urolithin M6 SDS.
Storage	Store in a tightly sealed container in a cool, dry place, protected from light.[2]	To be confirmed with Urolithin M6 SDS.
Accidental Release Measures	Wear appropriate PPE. For solids, sweep up and place in a suitable container for disposal. Avoid creating dust. For solutions, absorb with an inert material and place in a chemical waste container.[1][2]	To be confirmed with Urolithin M6 SDS.
Disposal Considerations	Dispose of as hazardous waste in accordance with local, state, and federal regulations. Do not allow to enter drains or waterways.[2][4]	To be confirmed with Urolithin M6 SDS.

## Experimental Workflow and Decision Making

The proper disposal of any laboratory chemical follows a logical workflow to ensure safety and compliance. The diagram below illustrates the decision-making process for the disposal of a research chemical like **Urolithin M6**.



[Click to download full resolution via product page](#)

Figure 1. Decision workflow for the proper disposal of **Urolithin M6**.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. file.medchemexpress.com [file.medchemexpress.com]
- 2. tribioscience.com [tribioscience.com]
- 3. chemicalbook.com [chemicalbook.com]
- 4. Urolithin A[1143-70-0]MSDS [dcchemicals.com]
- To cite this document: BenchChem. [Proper Disposal of Urolithin M6: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1459250#urolithin-m6-proper-disposal-procedures\]](https://www.benchchem.com/product/b1459250#urolithin-m6-proper-disposal-procedures)

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)